

# Pelitinib selectivity kinase profiling

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Pelitinib

CAS No.: 257933-82-7

Cat. No.: S547959

Get Quote

## Primary Target and Known Mechanisms

The table below summarizes the core mechanistic and selectivity information available for **Pelitinib**.

Aspect	Description
Primary Known Target	Epidermal growth factor receptor (EGFR); irreversible inhibitor [1] [2].
Other Direct Targets	HER2 (ErbB-2) [3]; Peroxiredoxin 4 (PRDX4, induces degradation) [4]; E2 conjugating enzymes (UBE2L3, UBE2K, etc.) and E3 ligase TRIM25 [4].
Key Downstream Pathway Effects	Inhibits MAPK (ERK, JNK, p38) and Akt signaling pathways [1].
Effects on Drug Transporters	Inhibits ABCB1 (P-gp) and ABCG2 transporters, functioning as a competitive inhibitor to reverse multidrug resistance [5].

## Experimental Data and Methodologies

The studies providing the data above employed the following key experimental methods:

- Target Protein Profiling (Chemoproteomics):** A label-free quantitative chemoproteomics approach was used to identify **Pelitinib**'s direct cellular targets. This involved using an iodoacetamide alkyne

chemical probe to covalently bind target proteins, which were then identified via mass spectrometry. Statistical significance was set at a fold change > 3.5 and a p-value < 0.05 [4].

- **Functional Assays for Migration/Invasion:**

- **Cell Viability:** Assessed using assays like sulforhodamine B to determine cytotoxicity [5].
- **Wound Healing Assay:** Used to measure cell migration capacity. **Pelitinib** significantly inhibited wound closure in HCC cell lines [1].
- **Transwell Invasion & Spheroid Invasion Assays:** Evaluated the ability of cells to invade through a Matrigel-coated membrane or from a 3D spheroid, respectively [1].
- **Gelatin Zymography:** Measured the activity of matrix metalloproteinases (MMP-2 and MMP-9), which are crucial for degrading the extracellular matrix during invasion [1].

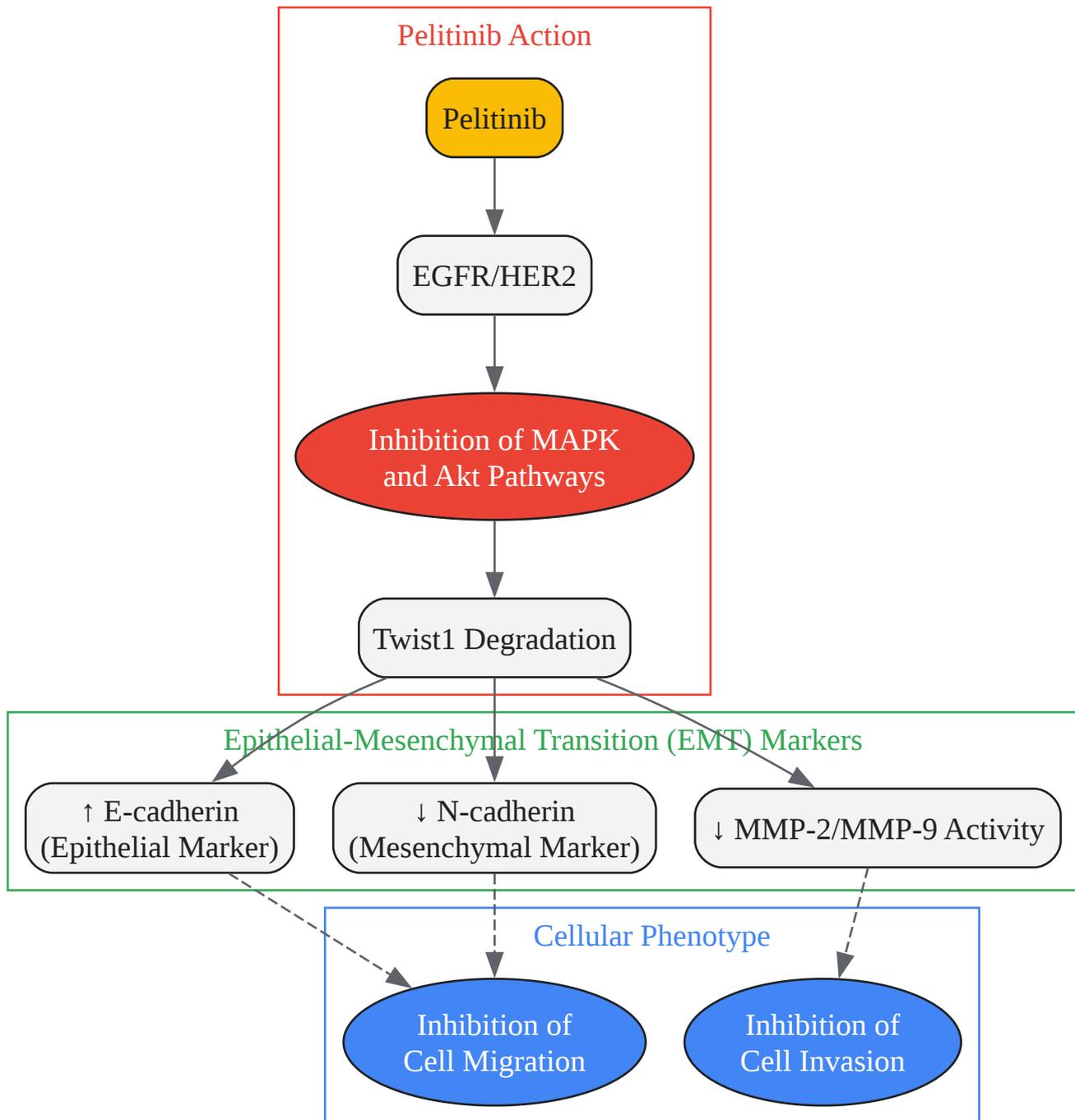
- **Analysis of Signaling Pathways:** Immunoblotting (Western blotting) was performed to measure the expression and phosphorylation levels of key proteins (e.g., EMT-TFs like Twist1, Snail1; MAPKs; Akt) to elucidate the molecular mechanisms affected by **Pelitinib** [1].

## Signaling Pathway and Experimental Workflow Diagrams

The diagrams below, generated using Graphviz, illustrate the key signaling pathways affected by **Pelitinib** and the workflow for the chemoproteomics study.

### **Pelitinib's Action on EGFR and Downstream Signaling**

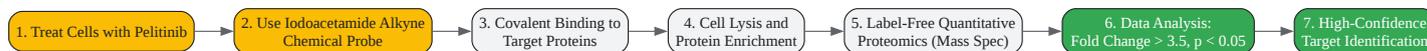
This diagram summarizes the mechanisms by which **Pelitinib** inhibits migration and invasion, particularly in hepatocellular carcinoma (HCC) cells, as revealed by the cited research [1].



[Click to download full resolution via product page](#)

## Workflow for Target Identification via Chemoproteomics

This diagram outlines the key experimental steps for identifying **Pelitinib**'s direct cellular targets using a chemoproteomics approach [4].



Click to download full resolution via product page

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Role of pelitinib in the regulation of migration and invasion ... [pmc.ncbi.nlm.nih.gov]
2. : Uses, Interactions, Mechanism of Action | DrugBank Online Pelitinib [go.drugbank.com]
3. Biomarker LEPRE1 induces pelitinib-specific drug ... [nature.com]
4. Target proteins profiling of irreversible kinase inhibitor ... [pubmed.ncbi.nlm.nih.gov]
5. Pelitinib (EKB-569) targets the up-regulation of ABCB1 and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pelitinib selectivity kinase profiling]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b547959#pelitinib-selectivity-kinase-profiling]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)